

# Essential Safety and Logistical Information for Handling Co 101244 Hydrochloride

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## Compound of Interest

Compound Name: Co 101244

Cat. No.: B12815975

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For researchers, scientists, and drug development professionals working with **Co 101244** hydrochloride, a selective NMDA receptor antagonist, stringent adherence to safety protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound in a laboratory setting.

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Co 101244** hydrochloride, the following personal protective equipment is mandatory:

- Eye/Face Protection: Wear chemical safety goggles.
- Hand Protection: Wear protective gloves.
- Skin and Body Protection: Wear a protective lab coat.

## Safe Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of **Co 101244** hydrochloride and ensuring a safe laboratory environment.

Handling:

- Avoid raising dust.

- Do not breathe dust.
- Ensure adequate ventilation.

Storage:

- Store at +4°C.[1]
- For long-term storage of stock solutions, it is recommended to store at -20°C for up to 1 month or -80°C for up to 6 months in a sealed container, away from moisture.[2]

## Disposal Plan

Dispose of **Co 101244** hydrochloride and its contaminated packaging in accordance with all applicable local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service. This material should not be allowed to enter drains or waterways.

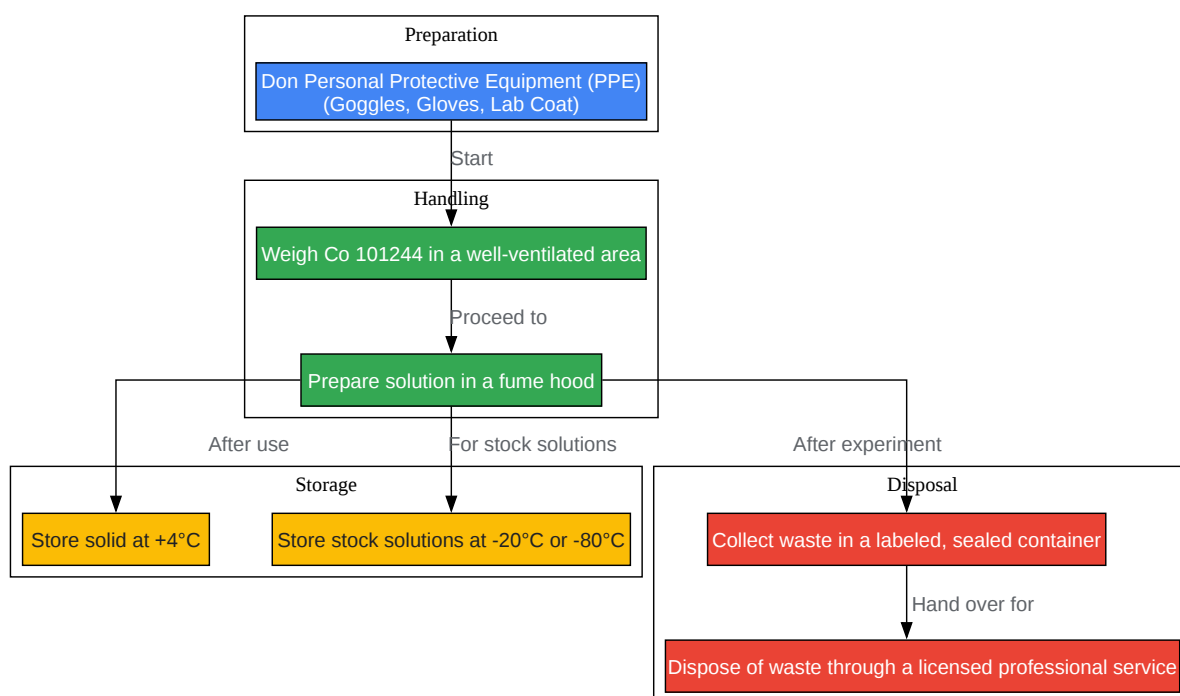
## Key Safety and Logistical Data

The following table summarizes the essential quantitative data for **Co 101244** hydrochloride for easy reference and comparison.

Parameter	Value	Reference
Molecular Weight	377.91	[1][3]
Purity	≥98%	[1]
CAS Number	193356-17-1	[1][4]
Storage Temperature	+4°C (for the solid)	[1]
Solubility in Water	100 mM	[1]
Solubility in DMSO	50 mM	[1]

## Experimental Workflow for Safe Handling and Disposal

The following diagram outlines the standard operating procedure for the safe handling and disposal of **Co 101244** hydrochloride.



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Caption: Workflow for the safe handling and disposal of **Co 101244** hydrochloride.

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## References

- 1. bio-techne.com [bio-techne.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. scbt.com [scbt.com]
- 4. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Co 101244 Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12815975#personal-protective-equipment-for-handling-co-101244]

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